

# In-Depth Technical Guide: GHS Hazard Statements for Ethyl 2,3-dihydroxybenzoate

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## Compound of Interest

Compound Name: **Ethyl 2,3-dihydroxybenzoate**

Cat. No.: **B1303491**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) hazard statements associated with **Ethyl 2,3-dihydroxybenzoate** (CAS No. 3943-73-5). The information herein is intended to support safe handling, use, and storage of this compound in a research and development setting.

## GHS Hazard Classification

**Ethyl 2,3-dihydroxybenzoate** is classified under the GHS framework with the following hazard statements, signal word, and pictogram. This classification indicates that the substance presents a moderate hazard.

Table 1: GHS Hazard Classification for **Ethyl 2,3-dihydroxybenzoate**

Category	Code	Hazard Statement
Skin Corrosion/Irritation	H315	Causes skin irritation.
Serious Eye Damage/Eye Irritation	H319	Causes serious eye irritation.
Specific Target Organ Toxicity — Single Exposure (Respiratory tract irritation)	H335	May cause respiratory irritation.
Signal Word	-	Warning
Pictogram	-	!

## Precautionary Statements

A comprehensive set of precautionary statements is crucial for minimizing risks associated with **Ethyl 2,3-dihydroxybenzoate**. These are categorized into prevention, response, storage, and disposal.

Table 2: GHS Precautionary Statements for **Ethyl 2,3-dihydroxybenzoate**

Category	Code	Precautionary Statement
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapours/spay.
P264		Wash skin thoroughly after handling.
P270		Do not eat, drink or smoke when using this product.
P271		Use only outdoors or in a well-ventilated area.
P280		Wear protective gloves/protective clothing/eye protection/face protection.
Response	P301 + P312	IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.
P302 + P352		IF ON SKIN: Wash with plenty of soap and water.
P304 + P340		IF INHALED: Remove person to fresh air and keep comfortable for breathing.
P305 + P351 + P338		IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P312		Call a POISON CENTER/doctor if you feel unwell.
P330		Rinse mouth.

P332 + P313	If skin irritation occurs: Get medical advice/attention.	
P337 + P313	If eye irritation persists: Get medical advice/attention.	
P362 + P364	Take off contaminated clothing and wash it before reuse.	
Storage	P403 + P233	Store in a well-ventilated place. Keep container tightly closed.
P405	Store locked up.	
Disposal	P501	Dispose of contents/container to an approved waste disposal plant.

## Quantitative Toxicological Data

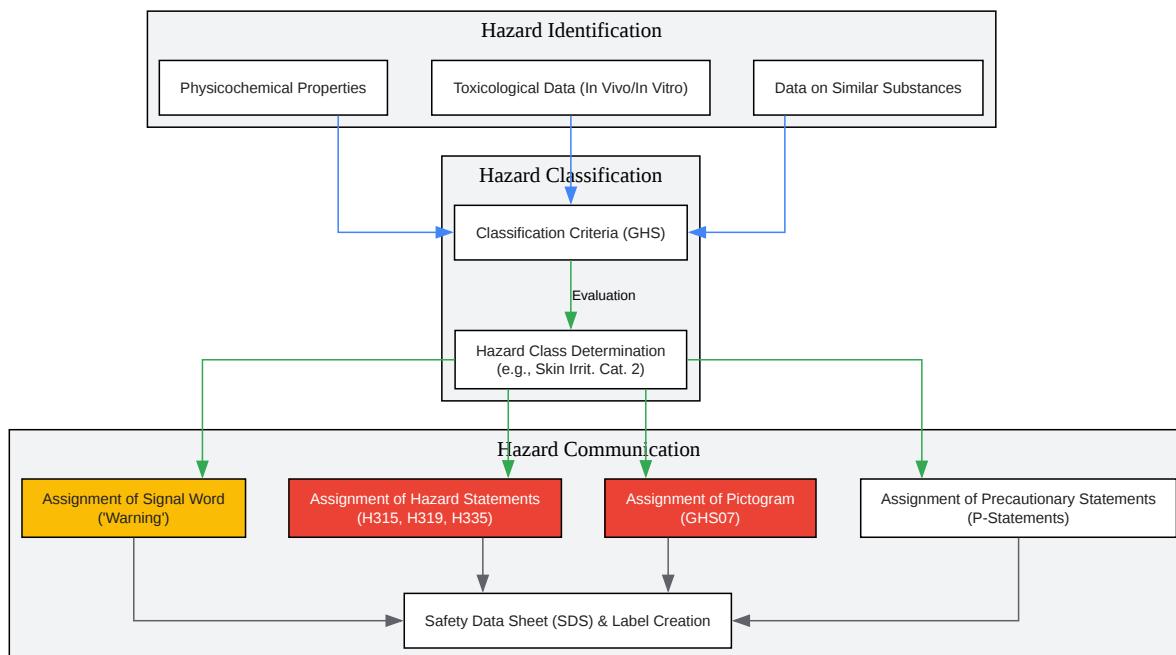
As of the date of this guide, publicly available quantitative toxicological data, such as LD50 (Lethal Dose, 50%) or LC50 (Lethal Concentration, 50%) values for **Ethyl 2,3-dihydroxybenzoate**, have not been identified in the consulted resources. The GHS classification is likely based on data from analogous compounds or qualitative assessments.

## Experimental Protocols

Detailed experimental protocols for the determination of the GHS hazard classifications for **Ethyl 2,3-dihydroxybenzoate** are not readily available in the public domain. The classification is typically determined by chemical suppliers based on internal studies or data from structurally similar compounds. The hazard statements for skin and eye irritation are likely derived from in vitro or in vivo studies following standardized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD). The potential for respiratory irritation is often assessed based on the physical and chemical properties of the substance and any available inhalation toxicity data.

## GHS Hazard Communication Workflow

The following diagram illustrates the logical workflow from hazard identification to the communication of hazards on labels and Safety Data Sheets (SDS) according to the GHS.



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